

Diacetyliptocarphol: A Technical Guide to its Natural Source and Isolation

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Compound of Interest

Compound Name: *Diacetyliptocarphol*

Cat. No.: *B15590001*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Diacetyliptocarphol, a sesquiterpene lactone, has garnered attention within the scientific community for its notable anti-leishmaniasis activity. This technical guide provides a comprehensive overview of the natural source, isolation protocols, and chemical characteristics of **diacetyliptocarphol**. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on detailed methodologies and data presentation to facilitate further investigation and application of this promising bioactive compound.

Natural Source

Diacetyliptocarphol is a natural product isolated from plants of the genus *Piptocarpha*, which belongs to the Asteraceae family. The primary documented source of this compound is *Piptocarpha spiralis*. The Asteraceae family is well-known for being a rich source of sesquiterpene lactones, a class of secondary metabolites with a wide range of biological activities.

Chemical Structure and Properties

Diacetyliptocarphol is classified as a sesquiterpene lactone. Its chemical structure is characterized by a lactone ring and two acetyl groups, which contribute to its lipophilicity.

Table 1: Chemical and Physical Properties of **Diacetyliptocarphol**

Property	Value
Molecular Formula	C ₂₁ H ₂₄ O ₈
Molecular Weight	404.41 g/mol
SMILES	<chem>CC(OCC1=C2/C(OC1=O)=C[C@@]3(O--INVALID-LINK--(C[C@@H]2OC(C)=O)C)(CC3)O)C=O</chem>
Appearance	Typically a colorless solid
Solubility	Soluble in organic solvents such as DMSO, methanol, chloroform

Isolation Methodology

The isolation of **diacetyliptocarphol** from its natural source, *Piptocarpha spiralis*, involves a multi-step process of extraction and chromatographic purification. The following is a generalized experimental protocol based on common methods for isolating sesquiterpene lactones from plant materials.

Plant Material Collection and Preparation

- **Collection:** Aerial parts (leaves and stems) of *Piptocarpha spiralis* are collected.
- **Drying:** The plant material is air-dried in the shade to a constant weight to prevent the degradation of thermolabile compounds.
- **Grinding:** The dried plant material is ground into a fine powder to increase the surface area for efficient solvent extraction.

Extraction

- **Maceration:** The powdered plant material is subjected to maceration with a suitable organic solvent, typically methanol or ethanol, at room temperature for an extended period (e.g., 72 hours) with occasional agitation. This process is often repeated multiple times to ensure complete extraction.
- **Solvent Evaporation:** The resulting crude extract is filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield a concentrated crude extract.

Chromatographic Purification

- **Solvent-Solvent Partitioning:** The crude extract is often subjected to liquid-liquid partitioning to separate compounds based on their polarity. A common scheme involves partitioning between hexane, chloroform, and methanol.
- **Column Chromatography:** The chloroform or ethyl acetate fraction, which is likely to contain the sesquiterpene lactones, is then subjected to column chromatography over silica gel.
- **Elution Gradient:** A gradient elution system is employed, starting with a non-polar solvent (e.g., hexane) and gradually increasing the polarity by adding a more polar solvent (e.g., ethyl acetate).
- **Fraction Collection:** Fractions are collected and monitored by Thin Layer Chromatography (TLC) using an appropriate solvent system and visualization agent (e.g., vanillin-sulfuric acid reagent).
- **Further Purification:** Fractions containing the target compound are pooled and may require further purification steps, such as preparative TLC or recrystallization, to obtain pure **diacetylpiptocarphol**.

Table 2: Summary of a Representative Isolation Protocol

Step	Description	Key Parameters
1. Extraction	Maceration of dried, powdered plant material.	Solvent: Methanol or Ethanol Duration: 3 x 72 hours
2. Fractionation	Liquid-liquid partitioning of the crude extract.	Solvents: Hexane, Chloroform, Methanol
3. Column Chromatography	Separation of the chloroform/ethyl acetate fraction on a silica gel column.	Stationary Phase: Silica gel (60-120 mesh) Mobile Phase: Hexane-Ethyl Acetate gradient
4. Purity Analysis	Monitoring of fractions by Thin Layer Chromatography.	Adsorbent: Silica gel Visualization: Vanillin-sulfuric acid
5. Final Purification	Preparative TLC or recrystallization of enriched fractions.	-

Structure Elucidation

The structure of the isolated **diacetyliptocarphol** is confirmed using a combination of spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR): ^1H NMR and ^{13}C NMR spectroscopy to determine the carbon-hydrogen framework.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
- Infrared (IR) Spectroscopy: To identify functional groups such as carbonyls (from the lactone and acetyl groups) and hydroxyls.

Biological Activity and Signaling Pathways

Diacetyliptocarphol has demonstrated significant anti-leishmaniasis activity.^[1]

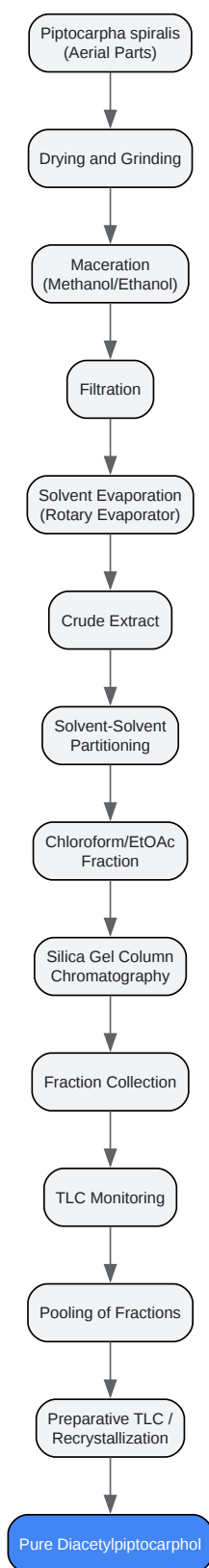
Leishmaniasis is a parasitic disease caused by protozoa of the genus *Leishmania*. While the precise mechanism of action of **diacetyliptocarphol** against *Leishmania* is a subject of ongoing research, many sesquiterpene lactones exert their biological effects through the

alkylation of biological macromolecules, often targeting sulfhydryl groups in enzymes and transcription factors.

A plausible, though not yet fully elucidated, signaling pathway for the anti-leishmaniasis activity of **diacetylpiptocarphol** could involve the inhibition of key parasitic enzymes or transcription factors, leading to apoptosis or cell cycle arrest in the parasite.

Visualizations

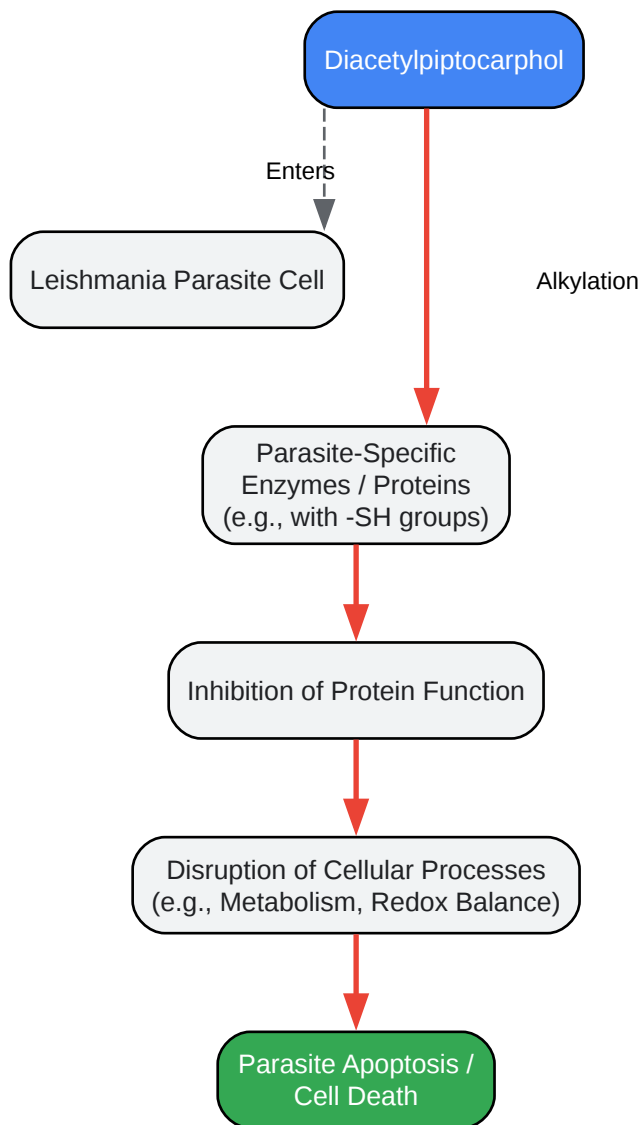
Experimental Workflow for Isolation



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Caption: Generalized workflow for the isolation of **diacetylopiptocarphol**.

Postulated Anti-Leishmaniasis Mechanism



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Caption: Postulated mechanism of anti-leishmaniasis activity.

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References

- 1. gentaur.com [gentaur.com]
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